

# Discovery and history of 3-Chlorobutanamide

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## Compound of Interest

Compound Name: 3-Chlorobutanamide

Cat. No.: B2723049

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## 3-Chlorobutanamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**3-Chlorobutanamide** is a halogenated amide of scientific interest due to its potential as a building block in organic synthesis. This document provides a comprehensive overview of its chemical and physical properties, along with a summary of known synthetic methods and chemical reactions. Despite its simple structure, detailed historical information regarding its initial discovery and specific biological signaling pathways remains largely unelucidated in publicly accessible literature. This guide aims to consolidate the available technical data for this compound.

### Introduction

**3-Chlorobutanamide** is a chemical compound with the molecular formula  $C_4H_8ClNO$ . Its structure consists of a butanamide backbone with a chlorine atom substituted at the third carbon position. While the broader class of halogenated organic compounds has been extensively studied for various applications, including pharmaceuticals and agrochemicals, specific research into the history and biological activity of **3-Chlorobutanamide** is limited. This document serves to present the current state of knowledge on this particular molecule.

### Physicochemical Properties

A summary of the key physicochemical properties of **3-Chlorobutanamide** is presented in Table 1. This data has been compiled from established chemical databases.[\[1\]](#)

Table 1: Physicochemical Properties of **3-Chlorobutanamide**

Property	Value	Source
IUPAC Name	3-chlorobutanamide	PubChem <a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>8</sub> CINO	PubChem <a href="#">[1]</a>
Molecular Weight	121.56 g/mol	PubChem <a href="#">[1]</a>
CAS Number	500790-37-4	PubChem <a href="#">[1]</a>
Canonical SMILES	CC(CC(=O)N)Cl	PubChem <a href="#">[1]</a>
InChI Key	ZXOYRIKNGSRDPB-UHFFFAOYSA-N	PubChem <a href="#">[1]</a>
Appearance	Not specified	
Boiling Point	Not specified	
Melting Point	Not specified	
Solubility	Not specified	

## History and Discovery

The specific historical details surrounding the initial synthesis and discovery of **3-Chlorobutanamide** are not well-documented in readily available scientific literature. General methods for the synthesis of amides and chlorinated organic compounds have been known for over a century, but the first specific preparation of this compound has not been identified. The related compound, 3-chlorobutanoyl chloride, was first systematically characterized in 1951, suggesting that its derivatives like **3-Chlorobutanamide** may have been synthesized around a similar timeframe.[\[2\]](#) However, without definitive primary literature, the exact origins of **3-Chlorobutanamide** remain obscure.

## Synthesis and Reactions

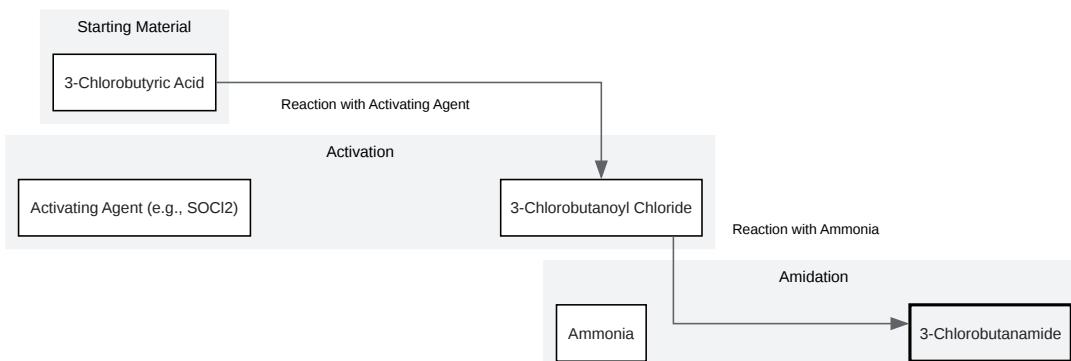
## Synthetic Methods

While a specific, detailed experimental protocol for the synthesis of **3-Chlorobutanamide** is not readily available, general synthetic routes for amides can be applied. The following are plausible methods for its preparation:

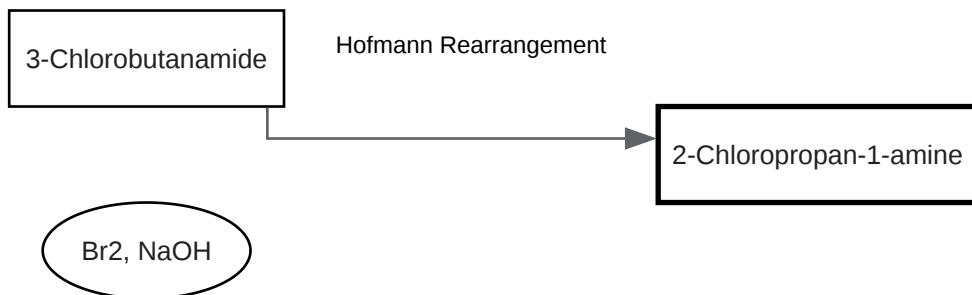
- From 3-Chlorobutyric Acid: The most direct route would likely involve the conversion of 3-chlorobutyric acid to its corresponding amide. This can be achieved through several standard laboratory procedures:
  - Activation and Amination: Conversion of the carboxylic acid to a more reactive species, such as an acid chloride (e.g., using thionyl chloride or oxalyl chloride), followed by reaction with ammonia.
  - Direct Amidation: Reaction of 3-chlorobutyric acid directly with ammonia in the presence of a coupling agent.
- Chlorination of Butanamide: The direct chlorination of butanamide is another potential synthetic pathway. However, this method may suffer from a lack of regioselectivity, leading to a mixture of chlorinated products.

The logical workflow for a potential synthesis from 3-chlorobutyric acid is depicted in the following diagram.

## General Synthesis Workflow for 3-Chlorobutanamide



## Hofmann-Bromamide Reaction of 3-Chlorobutanamide

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## References

- 1. 3-Chlorobutanamide | C4H8CINO | CID 347747 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 3-chlorobutanoyl Chloride | 1951-11-7 [smolecule.com]
- To cite this document: BenchChem. [Discovery and history of 3-Chlorobutanamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2723049#discovery-and-history-of-3-chlorobutanamide>]

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